

Personal protective equipment for handling 3-Hydroxybutyronitrile

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Compound of Interest

Compound Name: 3-Hydroxybutyronitrile

Cat. No.: B154976

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Essential Safety and Handling Guide for 3-Hydroxybutyronitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Hydroxybutyronitrile**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

3-Hydroxybutyronitrile is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Physicochemical Properties

| Property | Value | Source |
|-------------------|----------------------------------|--------|
| Molecular Formula | C4H7NO | [1] |
| Molecular Weight | 85.10 g/mol | [1] |
| Boiling Point | 110 °C at 1 hPa | [3] |
| Flash Point | 113 °C (closed cup) | [3] |
| Density | 1.250 g/cm ³ at 20 °C | [3] |

Operational Plan for Handling 3-Hydroxybutyronitrile

A systematic approach is crucial for minimizing risks associated with **3-Hydroxybutyronitrile**. The following step-by-step plan outlines the procedures for safe handling, from preparation to disposal.

Preparation and Engineering Controls

- **Ventilation:** Always handle **3-Hydroxybutyronitrile** in a well-ventilated area.[4][5] A chemical fume hood is recommended to control airborne concentrations.
- **Safety Equipment:** Ensure that an eyewash station and safety shower are readily accessible and in good working order.
- **Gather Materials:** Before starting, ensure all necessary personal protective equipment (PPE) and spill cleanup materials are available.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final barrier against exposure. The following table details the required PPE for handling **3-Hydroxybutyronitrile**.

| Body Part | Required PPE | Specifications |
|-------------|---------------------------|---|
| Hands | Chemical-resistant gloves | Nitrile or neoprene gloves are suitable. Change gloves every 30-60 minutes or immediately if contaminated or damaged.[6] |
| Body | Protective clothing | A long-sleeved laboratory coat is mandatory. For larger quantities or risk of splashing, chemical-resistant coveralls should be worn.[7] |
| Eyes/Face | Eye and face protection | Chemical safety goggles are required.[5][7] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[6] |
| Respiratory | Respirator (if necessary) | An N95 or higher-rated respirator should be used if there is a risk of inhaling aerosols or if working outside of a fume hood.[6] |

Handling and Experimental Procedures

- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[4]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory.[3][8] Wash hands thoroughly with soap and water after handling the chemical.[3]
- Container Management: Keep the container tightly closed when not in use.[4][9]

Storage

- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible materials. [4][9]

- Container: Keep the container tightly sealed to prevent leakage and contamination.[4][9]

Disposal Plan

- Waste Collection: Collect all **3-Hydroxybutyronitrile** waste in a designated, properly labeled, and sealed container.
- Regulatory Compliance: Dispose of chemical waste in accordance with all local, regional, and national environmental regulations.[4][9] Do not dispose of it down the drain.

Emergency Response Plan

Immediate and appropriate action is critical in the event of an emergency.

Spills and Leaks

- Minor Spill:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). [5]
 - Collect the absorbed material into a sealed container for disposal.
 - Clean the spill area with a suitable decontaminating agent.
- Major Spill:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - Contact your institution's emergency response team.
 - Prevent entry to the contaminated area.

Exposure Procedures

| Exposure Route | First Aid Measures |
|----------------|--|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. [3] [10] Seek immediate medical attention. |
| Skin Contact | Remove all contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. [3] Seek medical attention if irritation persists. |
| Inhalation | Move the individual to fresh air immediately. [3] [10] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. [3] Never give anything by mouth to an unconscious person. [3] Seek immediate medical attention. |

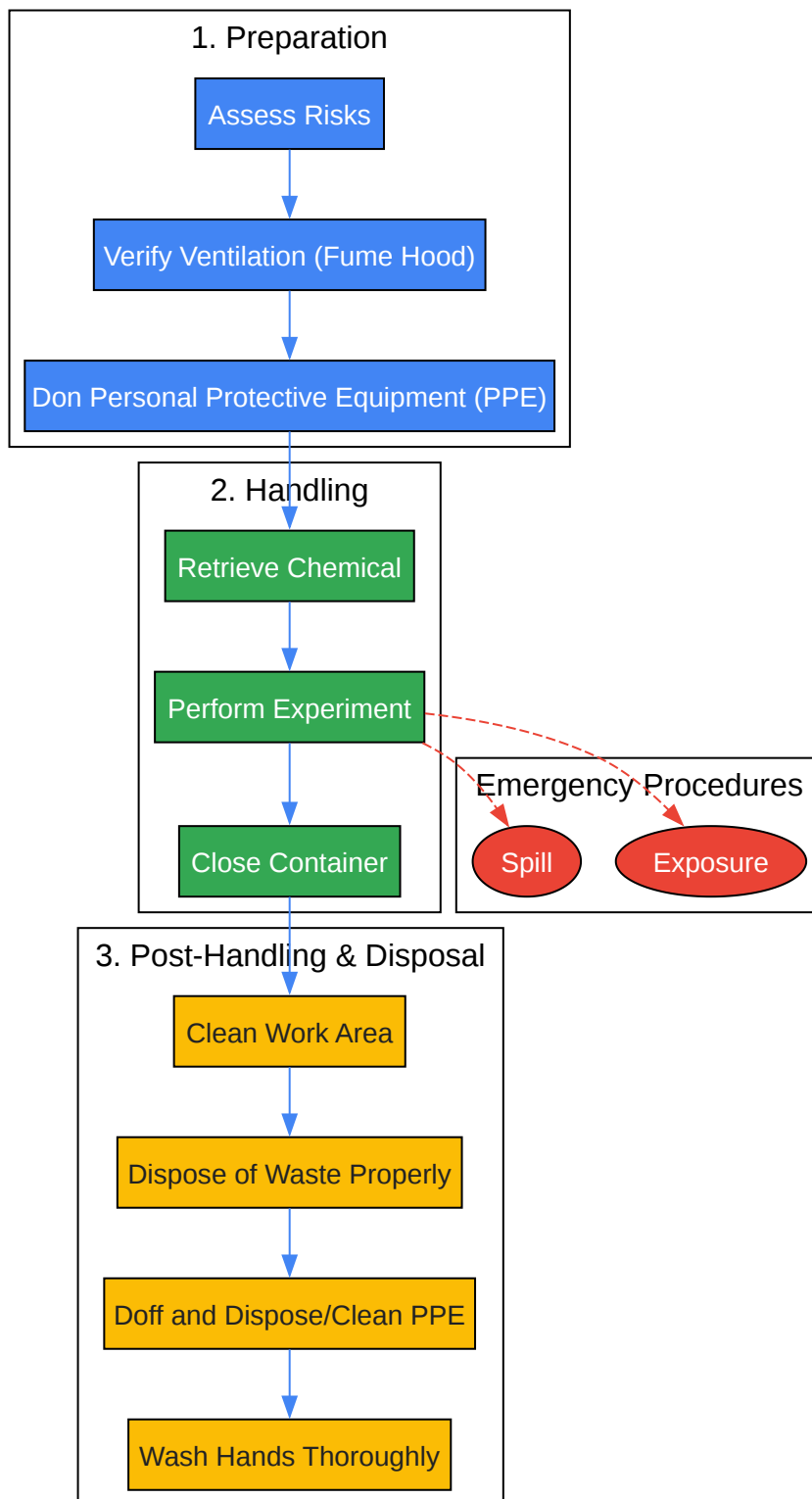
Fire

- Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish the fire.[\[11\]](#)
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[11\]](#)

Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **3-Hydroxybutyronitrile**.

Safe Handling Workflow for 3-Hydroxybutyronitrile

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